

Technical Support Center: Addressing Solubility Issues of Rofenaid®

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Compound of Interest

Compound Name:	Rofenaid
CAS No.:	9088-15-7
Cat. No.:	B12812413

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Welcome to the technical support center for **Rofenaid®**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the solubility of **Rofenaid®** and its active components in laboratory settings. This guide provides detailed troubleshooting steps, experimental protocols, and frequently asked questions to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is **Rofenaid®** and why is its solubility a concern for researchers?

Rofenaid® is a veterinary antimicrobial drug used to prevent and treat coccidiosis and bacterial infections, particularly in poultry. It is not a single compound but a combination of two active pharmaceutical ingredients (APIs): Sulfadimethoxine and Ormetoprim.^{[1][2]} The effectiveness of these components in laboratory experiments, from in vitro assays to formulation development, is highly dependent on achieving appropriate solubilization. Many researchers encounter difficulties dissolving these components in common laboratory solvents, which can impede experimental reproducibility and accuracy.

Q2: What are the active components of **Rofenaid®**?

Rofenaid® is a potentiated sulfonamide that contains Sulfadimethoxine and Ormetoprim, typically in a 5:1 ratio.[1][2] Understanding the properties of each component is crucial for addressing solubility issues.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Q3: What is the mechanism of action for **Rofenaid®**'s components?

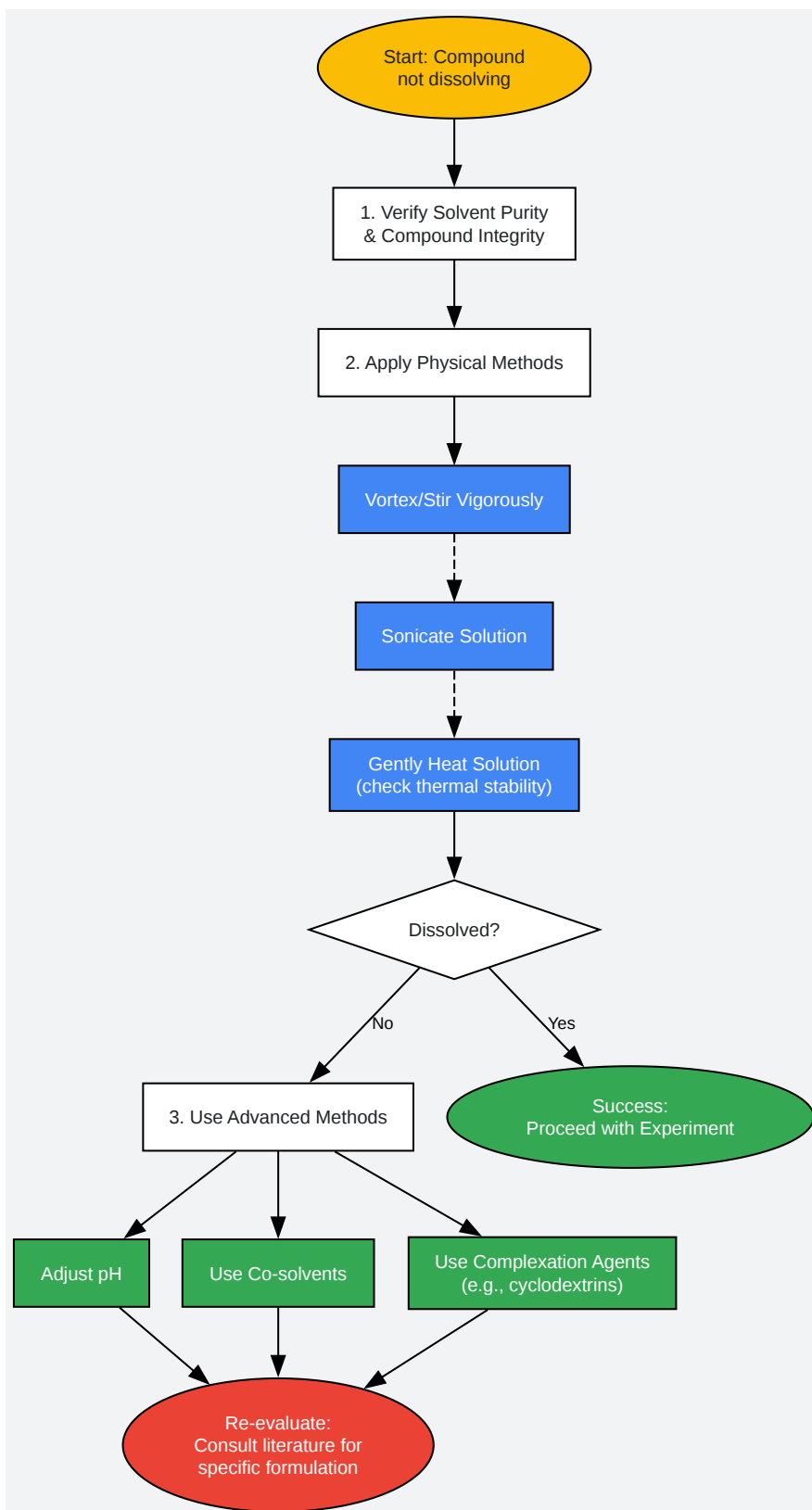
Sulfadimethoxine and Ormetoprim create a sequential blockade of the bacterial folic acid synthesis pathway.[1][5] Sulfadimethoxine mimics the substrate PABA to inhibit dihydropteroate synthase, while Ormetoprim inhibits the subsequent enzyme, dihydrofolate reductase.[6][7][8] This synergistic action is highly effective against susceptible bacteria. Mammalian cells are unaffected because they obtain folic acid from their diet and do not synthesize it via this pathway.[5][9]

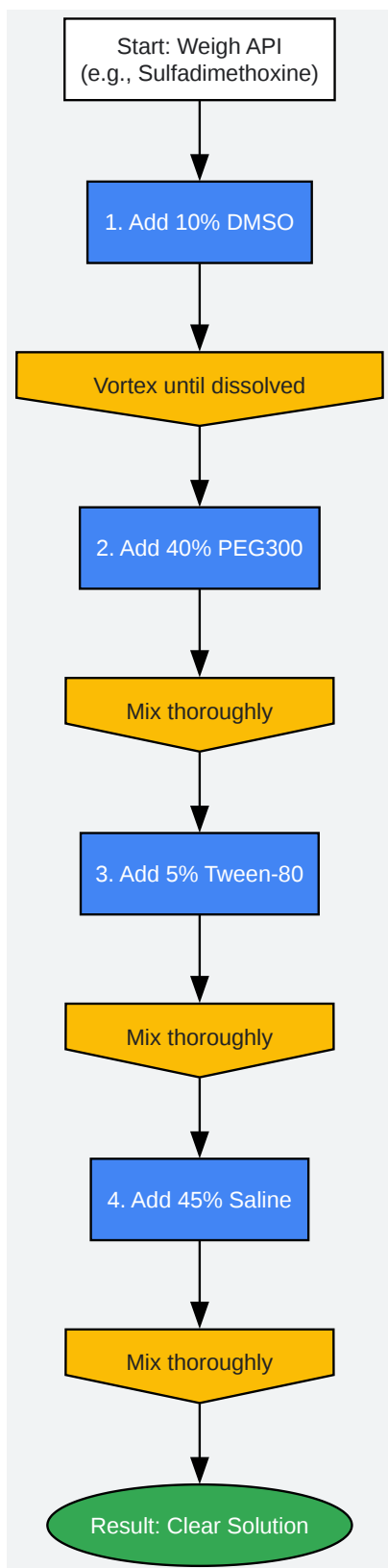


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References

- [1. zoetisus.com \[zoetisus.com\]](https://zoetisus.com)
- [2. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [3. Sulfadimethoxine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. Ormetoprim - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. SULFADIMETHOXINE - Mar Vista Animal Medical Center \[marvistavet.com\]](https://marvistavet.com)
- [6. Dihydropteroate synthase inhibitor - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. Dihydrofolate reductase inhibitor - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [8. rooyandarou.com \[rooyandarou.com\]](https://rooyandarou.com)
- [9. What are DHPS inhibitors and how do they work? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
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